

Desmethyl Rabeprazole Thioether: An In-Depth Technical Guide on a Key Rabeprazole Impurity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Desmethyl rabeprazole thioether*

Cat. No.: *B054685*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **desmethyl rabeprazole thioether**, a significant impurity and major human metabolite of the proton pump inhibitor rabeprazole. This document delves into its chemical identity, formation pathways, and analytical methodologies for its detection and quantification. It also summarizes available data on its potential pharmacological and toxicological properties, alongside regulatory considerations. Detailed experimental protocols and visual diagrams are provided to support researchers and professionals in the pharmaceutical industry in understanding and controlling this impurity in rabeprazole drug substances and products.

Introduction

Rabeprazole, a substituted benzimidazole, is a widely used proton pump inhibitor (PPI) that effectively suppresses gastric acid secretion.[1][2] The quality and safety of rabeprazole formulations are of paramount importance, necessitating a thorough understanding and control of any impurities. **Desmethyl rabeprazole thioether** has been identified as a key impurity and a major metabolite of rabeprazole.[3][4] This guide aims to be a central resource for scientific professionals, offering detailed information on the characterization and control of this specific compound.

Chemical and Physical Properties

Desmethyl rabeprazole thioether is chemically known as 3-[[2-[[[(1H-Benzimidazol-2-yl)thio]methyl]-3-methyl-4-pyridinyl]oxy]-1-propanol].[4] Its key chemical identifiers and properties are summarized in the table below.

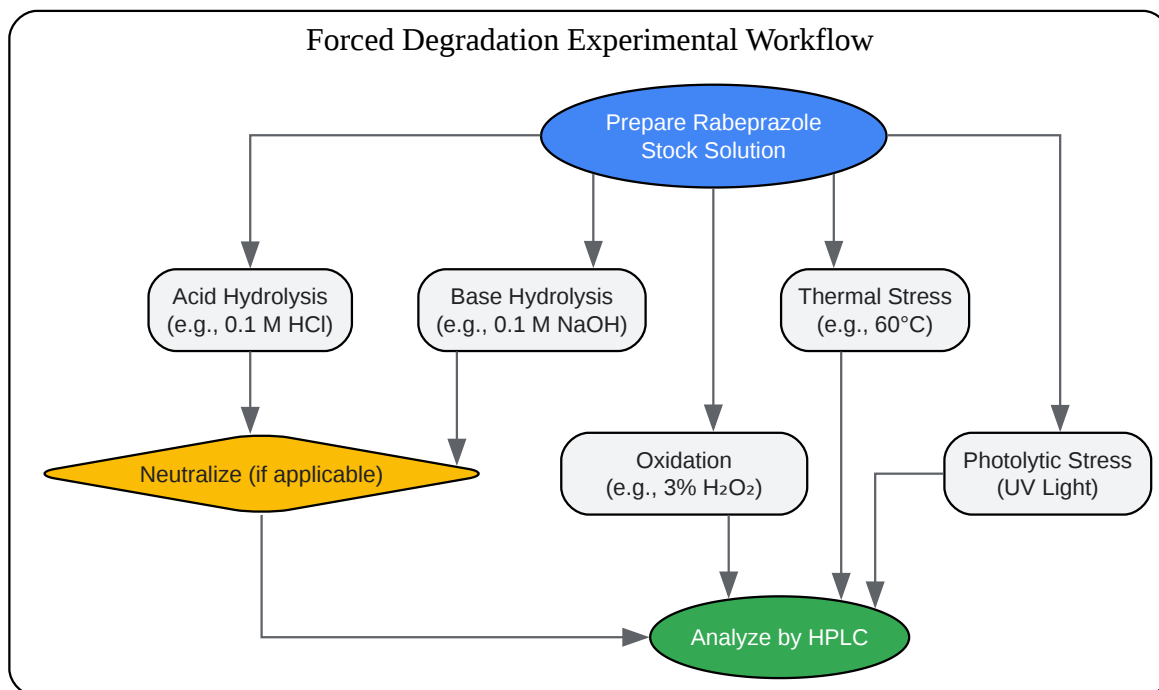
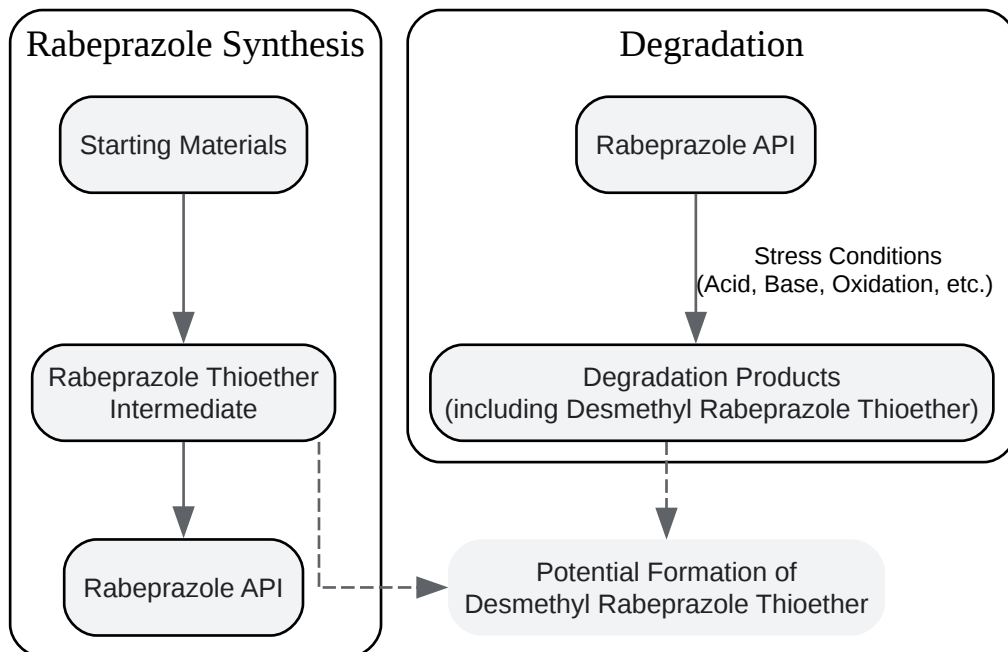
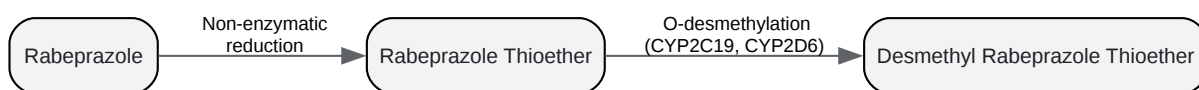
Property	Value	Reference
Chemical Name	3-[[2-[[[(1H-Benzimidazol-2-yl)thio]methyl]-3-methyl-4-pyridinyl]oxy]-1-propanol	[4]
CAS Number	117976-91-7	[3]
Molecular Formula	C ₁₇ H ₁₉ N ₃ O ₂ S	[3][5]
Molecular Weight	329.42 g/mol	[3][5]
Synonyms	Rabeprazole Impurity 7, Desmethyl rabeprazolethioether	[4]

Formation Pathways

Desmethyl rabeprazole thioether is formed through two primary pathways: as a metabolic byproduct in humans and as a process-related impurity or degradation product in the manufacturing of rabeprazole.

Metabolic Pathway

In humans, rabeprazole is extensively metabolized in the liver. A major metabolic route involves a non-enzymatic reduction to rabeprazole thioether.[3] Subsequently, rabeprazole thioether undergoes O-desmethylation to form **desmethyl rabeprazole thioether**. This reaction is primarily catalyzed by the cytochrome P450 enzymes CYP2C19 and CYP2D6.[3][6]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Toxicological impact of rabeprazole and evaluation of toxic effects on the plant-based eukaryotic test models [scielo.org.co]
- 2. A novel action of the proton pump inhibitor rabeprazole and its thioether derivative against the motility of Helicobacter pylori - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Desmethyl Rabeprazole Thioether|CAS 117976-91-7 [benchchem.com]
- 4. Desmethyl rabeprazole thioether | C17H19N3O2S | CID 15166260 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. GSRS [gsrs.ncats.nih.gov]
- 6. ClinPGx [clinpgx.org]
- To cite this document: BenchChem. [Desmethyl Rabeprazole Thioether: An In-Depth Technical Guide on a Key Rabeprazole Impurity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b054685#desmethyl-rabeprazole-thioether-as-a-rabeprazole-impurity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com